

Technical Sourcing & Application Guide: 3-(3-Nitrophenoxy)propylamine Hydrochloride

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Compound of Interest

Compound Name: 3-(3-Nitrophenoxy)propylamine
HCl
Cat. No.: B8097154

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CAS: 1035452-26-6 Formula: C

H

ClN

O

Molecular Weight: 232.66 g/mol Primary Class: Aryloxypropylamine Building Blocks

Executive Summary & Chemical Profile

3-(3-Nitrophenoxy)propylamine hydrochloride is a specialized ether-linked amine scaffold used primarily as a "masked" intermediate in medicinal chemistry. Its value lies in the orthogonality of its functional groups: the primary amine facilitates immediate coupling (amide/reductive amination), while the nitro group serves as a latent aniline functionality, accessible via reduction (e.g., Fe/NH

Cl or H

/Pd) at a later synthetic stage. This makes it a critical building block for bifunctional ligands, PROTAC linkers, and SNRI (Serotonin-Norepinephrine Reuptake Inhibitor) analogues.

Physicochemical Specifications

Property	Specification	Technical Note
Appearance	White to off-white solid	Hygroscopic; store under desiccant.
Melting Point	160–165 °C (Lit.)	Sharp MP indicates high salt purity; broad range suggests free base contamination.
Solubility	DMSO, Methanol, Water	Limited solubility in non-polar organics (DCM/Hexane) due to HCl salt form.
pKa (Calc)	~9.8 (Amine)	Requires basic conditions (Et N/DIPEA) for nucleophilic substitution reactions.

Market Analysis: Suppliers & Pricing Strategy

The market for CAS 1035452-26-6 is bifurcated between catalog suppliers (high cost, immediate dispatch) and bulk manufacturers (lower cost, lead time required).

Sourcing Tier Analysis (Q1 2026 Data)

Prices are estimated averages based on current catalog data and are subject to fluctuation.

Supplier Tier	Representative Vendors	Pack Size	Price Range (USD)	Lead Time	Recommended Use
Tier 1: Catalog	Fluorochem, Sigma-Aldrich	500 mg	\$200 - \$250	1-3 Days	Pilot scale, Hit-to-Lead screening.
Tier 2: Specialist	BLD Pharm, Enamine	1 g	\$250 - \$300	5-10 Days	Library synthesis, Scale-up validation.
Tier 3: Bulk	Shanghai Hanhong, Bide Pharm	10 g+	~\$15 - \$50/g	2-3 Weeks	Process chemistry, GLP tox batches.

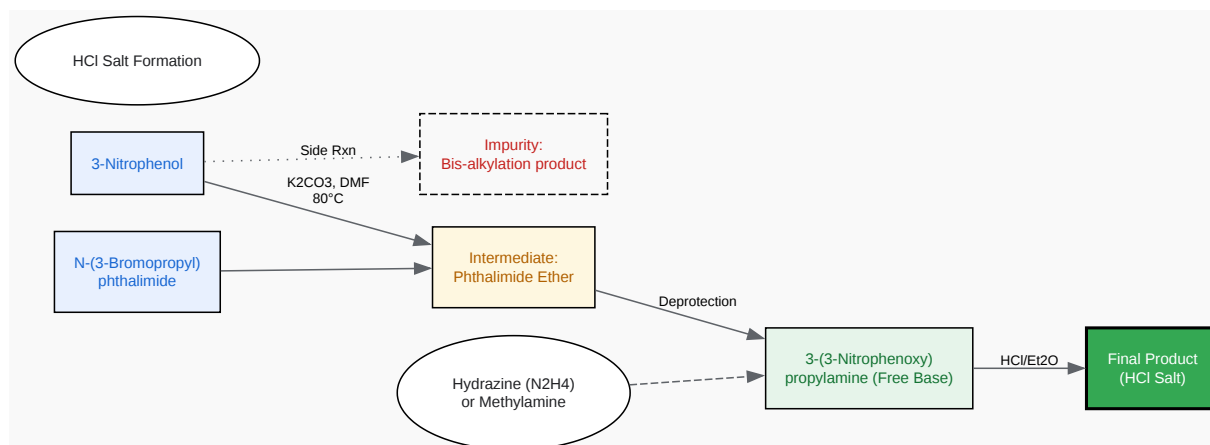
Procurement Insight: For early-stage discovery, the high cost of Tier 1 suppliers is justified by the Certificate of Analysis (CoA) reliability. However, for >10g requirements, moving to Tier 3 suppliers (often the original manufacturers for Tier 1) can reduce costs by 80-90%. Always request a ¹H-NMR and LCMS trace before bulk purchase to verify the absence of the bis-alkylated impurity.

Synthetic Production & Impurity Profiling

Understanding the synthesis is crucial for anticipating impurities. The industrial route typically employs the Gabriel Synthesis to avoid polymerization of the amine.

Industrial Synthesis Workflow

The reaction proceeds via the alkylation of 3-nitrophenol with N-(3-bromopropyl)phthalimide, followed by hydrazinolysis.



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Figure 1: Gabriel Synthesis route ensuring primary amine selectivity and minimizing secondary amine byproducts.

Critical Quality Attributes (CQA)

- **Bis-alkylation Impurity:** In cheaper direct alkylation routes (using 1,3-dibromopropane), the amine can react twice, linking two nitrophenol rings. Limit: <0.5%.
- **Residual Hydrazine:** If the Gabriel method is used, trace hydrazine is a genotoxic impurity (GTI). Limit: <10 ppm.
- **Water Content:** As a hydrochloride salt, it is hygroscopic. High water content impacts stoichiometry in coupling reactions.

Applications in Drug Discovery

This compound is rarely the final drug; it is a linker scaffold.

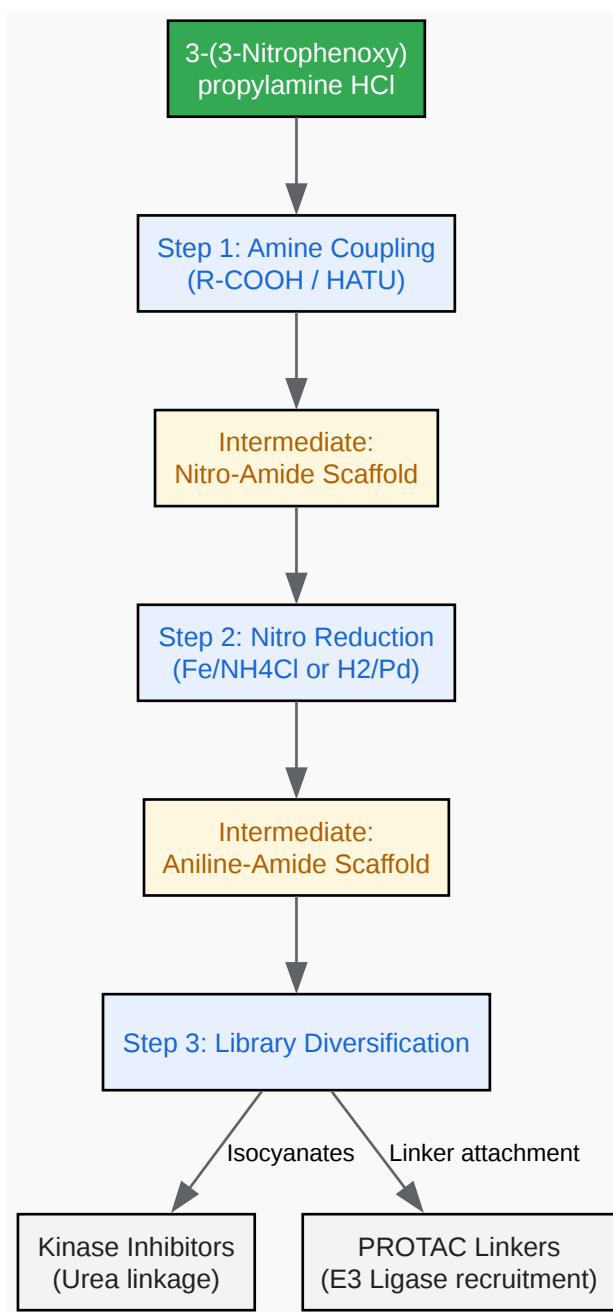
SNRI & GPCR Ligand Design

The 3-phenoxypropylamine motif is pharmacophoric for the serotonin transporter (SERT) and norepinephrine transporter (NET).^[1]

- Mechanism: The propyl chain provides the optimal distance (approx. 3 carbon linker) between the aromatic "anchor" and the basic nitrogen, mimicking the biogenic amine neurotransmitters.
- Modification: The 3-nitro group is electron-withdrawing, reducing metabolic liability on the ring compared to unsubstituted analogues.

Combinatorial Library Generation (The "Reduce-and-Couple" Strategy)

The nitro group is a "dummy" variable that allows for late-stage diversification.



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Figure 2: The "Reduce-and-Couple" workflow allows this molecule to serve as a branch point for synthesizing diverse kinase inhibitors or degraders.

Handling & Safety Protocol

Signal Word:WARNING (GHS07)

- H302: Harmful if swallowed.[2]
- H315/H319: Causes skin and serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

Standard Operating Procedure (SOP):

- Weighing: Must be performed in a fume hood or powder containment enclosure.
- Solubilization: Dissolve in DMSO or Methanol before adding base. Adding base to the solid can cause localized clumping or exotherms.
- Neutralization: When converting to free base, use a biphasic system (DCM/Na

CO

) rather than direct addition of strong base to avoid hydrolysis of the ether linkage (though rare, it is possible under forcing conditions).

References

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